

Ni-Y alloy mechanical properties comparison Ni-Cr alloys

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Compound Focus: Nickel;yttrium

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Experimental Data from Research

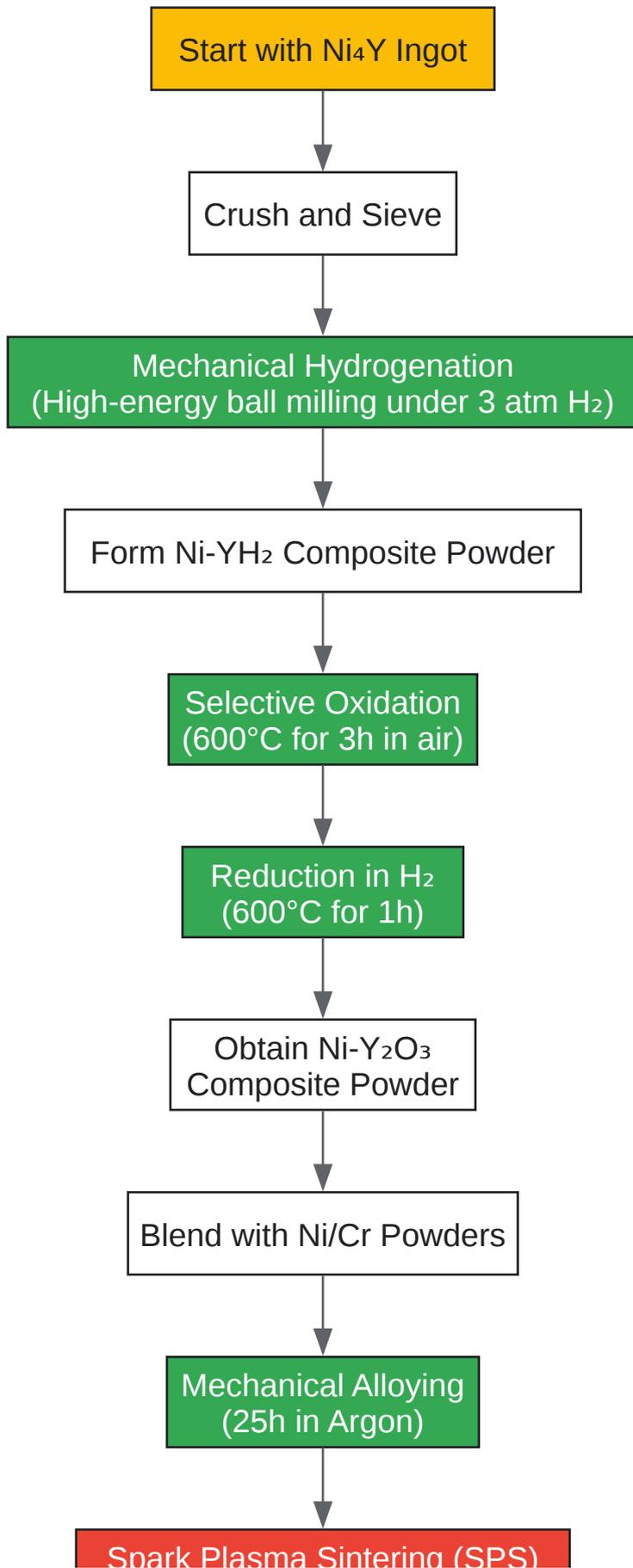
The table below summarizes key experimental data from recent studies on advanced Ni-Cr-based alloys.

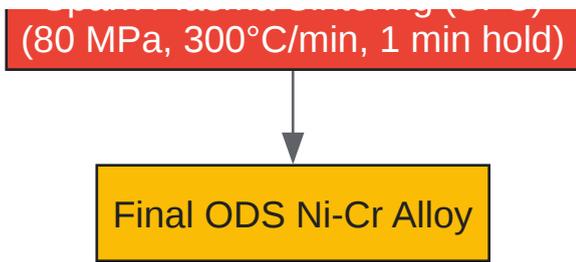
Alloy System & Composition	Fabrication Method	Key Experimental Findings	Mechanical Properties (Room Temperature)	Citation
ODS Ni-20Cr-1.2Y ₂ O ₃	Novel powder process (Mechanical hydrogenation & selective oxidation) + Spark Plasma Sintering (SPS)	Finer Y ₂ O ₃ particles and matrix grains than conventional MA; improved grain boundary pinning.	Higher strength and improved high-temperature properties reported (specific values not listed in abstract).	[1]
ODS Ni-20Cr-1.2Y ₂ O ₃	Alloying-Recomposition-Oxidation-Sintering (AROS) + SPS	Formation of many coherent, faceted Y ₂ O ₃ particles within the Ni matrix.	Improved strength due to refinement of Y ₂ O ₃ particles and Ni grains.	[2]

Alloy System & Composition	Fabrication Method	Key Experimental Findings	Mechanical Properties (Room Temperature)	Citation
Ni-16Cr (Binary)	First-Principles DFT Calculation	Calculated equilibrium lattice constant: 3.5040 Å; Formation energy: -0.0060 eV/atom; Mechanically stable and ductile.	Elastic constants calculated; ductile behavior predicted.	[3] [4]
Ni-16Cr-8Fe (Ternary)	First-Principles DFT Calculation	Calculated equilibrium lattice constant: 3.5190 Å; Formation energy: -0.0115 eV/atom.	Elastic constants calculated; ductile behavior predicted.	[3] [4]
Ni-16Cr-16Mo (Ternary)	First-Principles DFT Calculation	Calculated equilibrium lattice constant: 3.5667 Å; Formation energy: -0.0125 eV/atom.	Elastic constants calculated; ductile behavior predicted.	[3] [4]
Precipitation-strengthened Ni-based alloy	Traditional melting/forging + Welding	Yield Strength: ~817.5 MPa; UTS: ~1203.5 MPa; Fracture Toughness: ~146.5 MPa·m ^{1/2} .	High strength and toughness achieved for fusion reactor application.	[5]

Detailed Experimental Protocols

For the Oxide Dispersion Strengthened (ODS) alloys, which are a key area of research, the manufacturing processes are complex. Below is a workflow of a novel fabrication method used in one of the studies [1]:





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*Key Steps in the Novel ODS Alloy Process [1]: This method embeds fine Y_2O_3 particles directly into the metal powder before main alloying, preventing particle coarsening.

Other Cited Methodologies:

- **First-Principles Calculations [3] [4]:** Used Density Functional Theory (DFT) with the **Quantum ESPRESSO** software. Calculations employed the Generalized Gradient Approximation (GGA), a plane-wave cut-off energy of 40 Ry, and k-point sampling of 10x10x10 to predict structural and elastic properties.
- **Spark Plasma Sintering (SPS) [1] [2]:** A common consolidation technique used in multiple studies. Typical parameters involve a heating rate of 300°C/min, an applied pressure of 80 MPa, and short holding times (1 minute) at temperatures between 850-1000°C.
- **Conventional Mechanical Alloying (MA) [1]:** Used for comparison. It involves high-energy ball milling of a mixture of Ni, Cr, and Y_2O_3 powders in an inert atmosphere for extended periods (e.g., 25 hours).

Interpretation of Available Data

- **Ni-Cr Alloys (Binary/Ternary):** These are well-established **solid-solution strengthened** alloys. The first-principles data confirms their structural stability and inherent ductility [3] [4]. They can be further strengthened via precipitation (as in the fusion reactor alloy [5]) or through oxide dispersion.
- **The Role of Yttrium:** In the context of Ni-Cr alloys, Yttrium is primarily used to form Y_2O_3 **dispersoids** that enhance high-temperature strength and creep resistance through **oxide dispersion strengthening (ODS)** [1] [2]. Advanced synthesis routes aim to create finer, more thermally stable oxide particles for superior performance.

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